

Essential Guide to Laboratory Waste Disposal in Teresina

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Compound of Interest

Compound Name: *Teresina*

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For researchers and scientists in **Teresina**, adhering to proper chemical and biomedical waste disposal procedures is critical for ensuring laboratory safety and environmental protection. While specific municipal or state-level procedural manuals for laboratory waste were not publicly available, the management of such hazardous materials is governed by national regulations. This guide provides essential safety and logistical information based on Brazilian national standards and local resources.

Immediate Safety and Logistical Information

Emergency Contacts: In case of a chemical spill or exposure, immediately contact the local emergency services. Ensure that your laboratory has a clearly posted emergency plan, including contact information for the nearest hospital and the institutional safety officer.

Certified Waste Management Services: The primary logistical step for proper disposal is to contract a certified hazardous waste management company. These companies are equipped to handle the collection, transportation, treatment, and final disposal of chemical and biomedical waste in compliance with regulations.

Company	Contact Information	Services Offered
Sagri Ambiental	Serving Teresina, Piauí. Contact via WhatsApp, e-mail, or phone is available on their website.[1][2]	Coleta e transporte de resíduos perigosos (Collection and transport of hazardous waste), Gerenciamento de Resíduos (Waste Management), Tratamento e disposição final de resíduos (Treatment and final disposal of waste).[3][4] They also assist in creating a Plano de Gerenciamento de Resíduos de Serviços de Saúde (PGRSS)[5].
SOMAR Soluções Ecológicas	Contact information, including phone numbers and email addresses, is available on their website.[6]	Coleta, remoção e destino final de resíduos (Collection, removal, and final destination of waste), including chemical and health service waste (Grupos A, B, e E).[6]

It is the responsibility of the waste generator to ensure that the contracted company is fully licensed by the relevant environmental authorities.

Waste Classification and Segregation

Proper segregation of waste at the source is a fundamental step in safe disposal. Waste should be classified according to Brazilian regulations, primarily ANVISA RDC No. 222/2018 and CONAMA Resolution No. 358/2005, which categorize health service waste into the following groups:

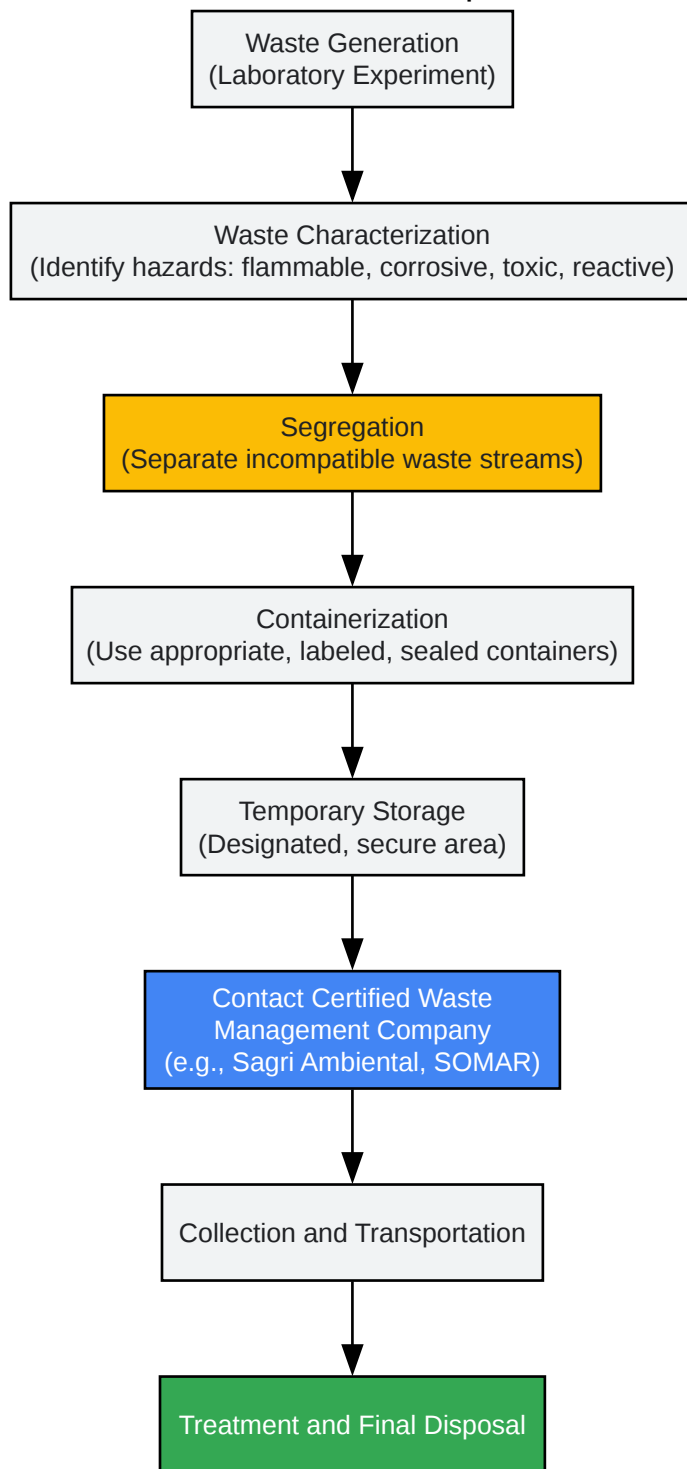
Waste Group	Description	Examples
Group A	Infectious Waste: Potentially contains biological agents.	Cultures, stocks of microorganisms, waste from patients in isolation, used sharps.
Group B	Chemical Waste: Contains chemicals that may present a risk to public health or the environment.	Reagents, solvents, expired or unused chemicals.
Group C	Radionuclide Waste: Contains radionuclides in quantities exceeding the limits specified by the National Nuclear Energy Commission (CNEN).	Waste from radiotherapy or nuclear medicine.
Group D	Common Waste: Does not present a biological, chemical, or radiological risk.	Paper, cardboard, non-contaminated plastics.
Group E	Sharps Waste: Items that can cause cuts or punctures.	Needles, scalpels, glass slides.

Experimental Protocols for Waste Management

General Chemical Waste Disposal Workflow:

The following diagram illustrates a typical workflow for the management of chemical waste in a laboratory setting.

General Chemical Waste Disposal Workflow

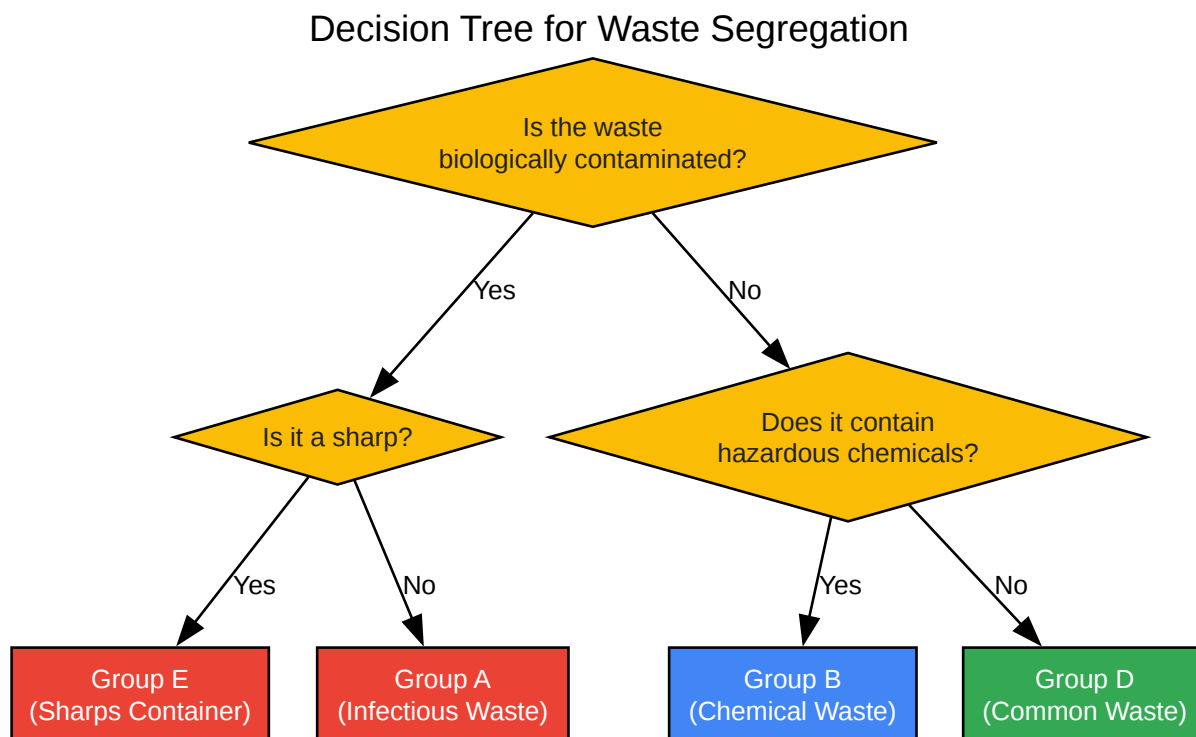


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Caption: A step-by-step process for safely managing chemical waste from generation to final disposal.

Decision Tree for Waste Segregation:

This diagram provides a logical flow for segregating different types of laboratory waste.



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Caption: A decision-making tool for the correct segregation of laboratory waste at the point of generation.

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References

- 1. Engenharia Ambiental - Teresina, Piauí | Sagri Ambiental | Soluções sustentáveis para seu negócio [sagriambiental.com.br]

- [2. Teresina, Piauí | Sagri Ambiental | Soluções sustentáveis para seu negócio \[sagriambiental.com.br\]](#)
- [3. Tratamento e disposição final de resíduos - Teresina, Piauí | Sagri Ambiental | Soluções sustentáveis para seu negócio \[sagriambiental.com.br\]](#)
- [4. Coleta e transporte de resíduos perigosos - Teresina, Piauí | Sagri Ambiental | Soluções sustentáveis para seu negócio \[sagriambiental.com.br\]](#)
- [5. PGRSS – Plano de Gerenciamento de Resíduos de Serviços de Saúde - Fronteiras, Piauí | Sagri Ambiental | Soluções sustentáveis para seu negócio \[sagriambiental.com.br\]](#)
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